

A Technical Guide to Cresyl Violet Acetate: Specifications, Purity, and Application

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Compound of Interest

Compound Name: Cresyl Violet acetate

Cat. No.: B079363

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Cresyl Violet acetate**, a vital dye in neuroscience and histology. This document outlines the dye's content and purity specifications, details experimental protocols for its use, and illustrates key processes through clear diagrams. The information herein is intended to assist researchers, scientists, and drug development professionals in the effective application and quality assessment of **Cresyl Violet acetate**.

Core Specifications of Cresyl Violet Acetate

Cresyl Violet acetate is a metachromatic basic aniline dye belonging to the oxazine group. Its quality and performance are determined by a set of key specifications. While exact values may vary slightly between suppliers, the following tables summarize the typical physical and chemical properties of high-purity, biologically certified **Cresyl Violet acetate**.

Table 1: Physical and Chemical Properties

Property	Specification
Chemical Name	9-Amino-5-imino-5H-benzo[a]phenoxazine acetate
Synonyms	Cresyl Fast Violet, Cresyl Echt Violet
CAS Number	10510-54-0[1]
Molecular Formula	C ₁₈ H ₁₅ N ₃ O ₃ [1]
Molecular Weight	321.33 g/mol [1]
Appearance	Dark green to black crystalline powder
Melting Point	140 - 143 °C[2]
Solubility	Soluble in water (approx. 1 mg/mL) and ethanol. [2]

Table 2: Quality Control Specifications

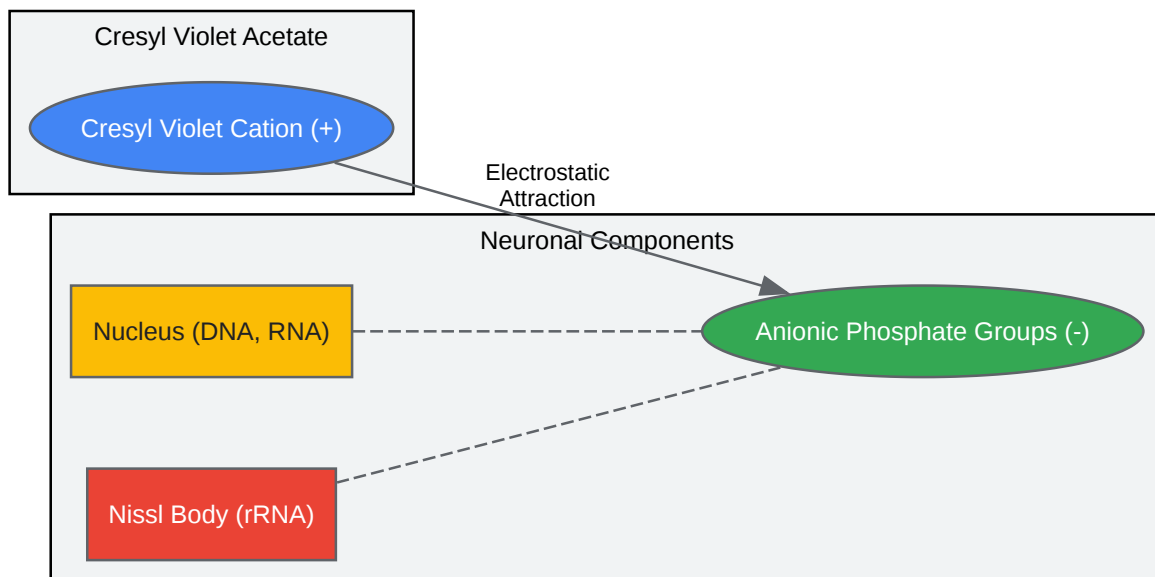
Parameter	Method	Specification
Dye Content	Spectrophotometry	≥ 65-75%[3][4]
Absorption Maximum (λ _{max})	UV-Vis Spectroscopy in 50% Ethanol	596 - 599 nm[1]
Identity	UV-Vis Spectrum	Passes test (conforms to reference spectrum)[1]
Purity	Thin Layer Chromatography (TLC)	Passes test (no significant impurities)[1]
Suitability	Microscopy	Passes test for Nissl staining[1]

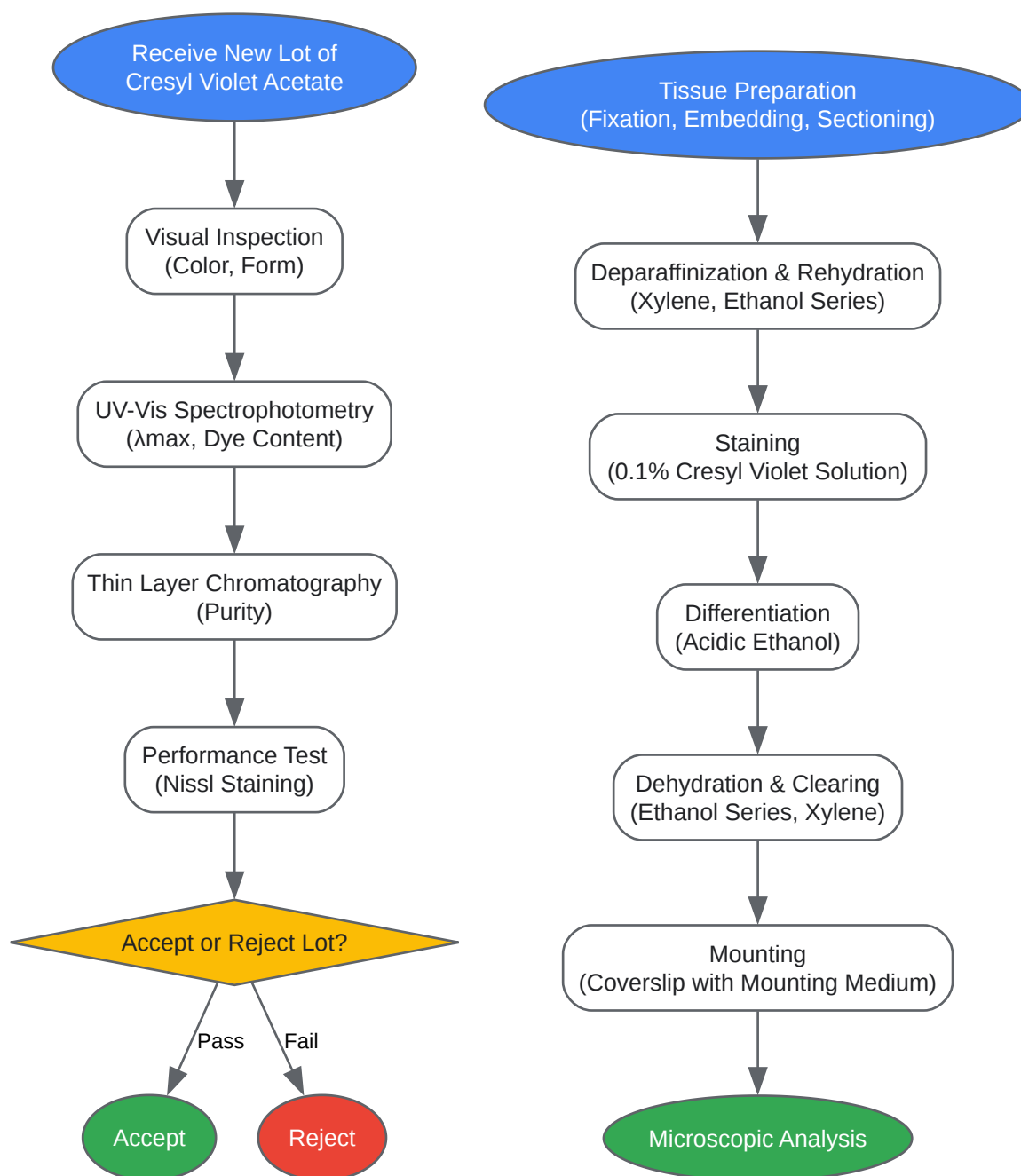
Mechanism of Action in Biological Staining

Cresyl Violet is a cationic (positively charged) dye that acts as a basic stain. Its primary application in histology, particularly in neuroscience, is for Nissl staining. The mechanism of

action is based on the electrostatic attraction between the positively charged dye molecules and the anionic (negatively charged) phosphate groups of nucleic acids (RNA and DNA).

Nissl bodies, also known as the rough endoplasmic reticulum, are abundant in the cytoplasm of neurons and are rich in ribosomal RNA (rRNA). The high concentration of rRNA in Nissl bodies provides a dense source of anionic phosphate groups, leading to a strong binding of the cationic Cresyl Violet dye. This interaction results in the characteristic deep blue to purple staining of the neuronal cytoplasm and the nucleolus, allowing for the clear visualization of neuronal morphology.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)





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